

evaluating the brisance of 2,3,4,6-tetranitroaniline relative to other explosives

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Compound of Interest

Compound Name: 2,3,4,6-Tetranitroaniline

Cat. No.: B15378039

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An Evaluation of the Brisance of **2,3,4,6-Tetranitroaniline** in Comparison to Other Explosives

This guide provides a comparative analysis of the brisance of **2,3,4,6-tetranitroaniline** alongside other common military and industrial explosives. Brisance, a measure of the shattering effect of an explosive, is a critical parameter for researchers and scientists in the field of energetic materials. This document summarizes key performance indicators, details the experimental protocols used to determine these properties, and offers a logical framework for the evaluation process.

Data Presentation: Comparative Brisance of Selected Explosives

The brisance of an explosive is closely related to its detonation velocity and detonation pressure. The following table summarizes these key performance metrics for **2,3,4,6-tetranitroaniline** and other well-characterized explosive compounds.

Explosive Compound	Abbreviation	Detonation Velocity (m/s)	Detonation Pressure (kbar)	Test Density (g/cm ³)
2,3,4,6-Tetranitroaniline	-	8,810[1]	366[1]	1.86[1]
Trinitrotoluene	TNT	6,900[2]	~200	1.60[2]
Cyclotrimethylenetrinitramine	RDX	8,750[3]	349	1.80[3]
Cyclotetramethylenetetranitramine	HMX	9,100[4]	~400	1.90[4]
N-methyl-N,2,4,6-tetranitroaniline	Tetryl	7,570[2]	260	1.71[2]

Note: Detonation pressure for TNT and HMX are approximate values as direct side-by-side experimental data under the exact same conditions as the other listed explosives was not available in the search results.

Experimental Protocols for Brisance Determination

Several standardized tests are employed to evaluate the brisance of an explosive. These methods often measure the explosive's ability to deform or shatter a standardized material.

Kast Brisance Test

The Kast method determines the brisance of an explosive by measuring the compression of a copper crusher cylinder.[5]

- Apparatus: A massive steel base, a copper crusher cylinder, a steel pestle, and a thick steel disc.
- Procedure:

- The copper crusher cylinder is placed on the steel base.
- The steel pestle is positioned on top of the cylinder, followed by the steel disc.
- A sample of the explosive, typically housed in a thin-walled tube, is placed on the steel disc.
- The explosive is detonated.
- The brisance is determined by the degree of compression of the copper cylinder. For less sensitive materials, a booster charge may be used.[5]

Sand Crush Test

This test quantifies brisance by measuring the amount of sand crushed by the detonation of an explosive charge.[1]

- Apparatus: A set of standardized sieves, a container for the sand, and the explosive charge.
 - Procedure:
 - Sand is sifted through a sieve, and the sand that does not pass through is retained.
 - A small, known quantity of the explosive is detonated within the sifted sand.
 - The sand is then sifted again through the same sieve.
 - The weight of the sand that has been crushed finely enough to pass through the sieve is measured.
 - The results are often expressed as a percentage relative to a standard explosive like TNT.
- [1]

Ballistic Mortar Test

This method measures the explosive power, which is related to brisance, by quantifying the recoil of a mortar upon firing a projectile.[6]

- Apparatus: A massive steel mortar suspended as a pendulum and a steel projectile.

- Procedure:
 - A known mass of the explosive is placed in the mortar's bore, confined by the steel projectile.
 - The explosive is detonated.
 - The resulting explosion propels the projectile forward, causing the mortar to swing backward due to the recoil.
 - The maximum swing of the mortar is measured, and this value serves as an indicator of the explosive's power.^[6] The results are often calculated as a percentage equivalent of a standard explosive, such as picric acid.^[6]

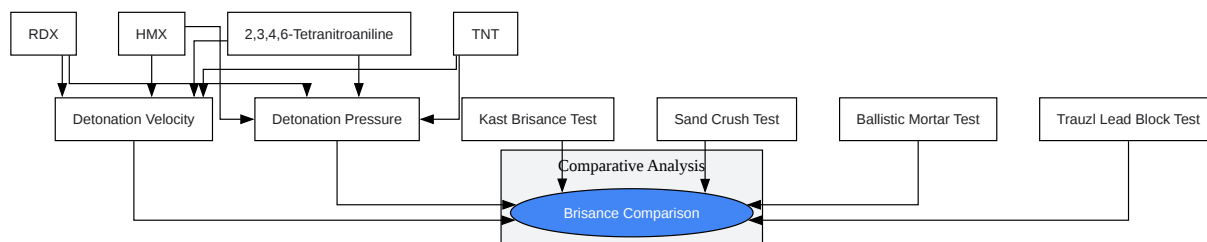
Trauzl Lead Block Test

The Trauzl test is a common method for measuring the strength of an explosive by determining the expansion of a cavity in a lead block.^[7]

- Apparatus: A standardized cylindrical lead block (typically 200 mm in height and diameter) with a central borehole.^[4]^[7]
- Procedure:
 - A 10-gram sample of the explosive, usually wrapped in foil, is placed in the borehole.^[4]^[7]
 - The remainder of the hole is filled with sand.^[4]^[7]
 - The explosive is detonated.
 - The volume of the resulting enlarged cavity is measured, often by filling it with water and measuring the water's volume.^[4] The increase in volume is a measure of the explosive's strength.^[7]

Logical Framework for Brisance Evaluation

The following diagram illustrates the logical workflow for evaluating and comparing the brisance of explosive compounds.



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Caption: Logical workflow for evaluating explosive brisance.

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